

sodium orthovanadate EDTA compatibility

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Sodium orthovanadate

CAS No.: 13721-39-6

Cat. No.: S591899

Get Quote

The EDTA-Vanadate Interaction

The inhibition of protein tyrosine phosphatases (PTPs) by **sodium orthovanadate** is **reversible**, and adding EDTA is one way to reverse this effect [1] [2]. The presence of EDTA in your lysis or assay buffer can therefore interfere with the primary function of **sodium orthovanadate**.

The table below summarizes key inhibitors of **sodium orthovanadate**:

Inhibitor	Effect on Sodium Orthovanadate
EDTA	Reverses inhibition of phosphatases; 50 mM EDTA inactivates 10 units of Calf Intestinal Alkaline Phosphatase (CIP) by almost 100% [3].
Dithiothreitol (DTT)	Reverses inhibition of phosphatases [4].
Sodium Phosphate	Acts as a competitive inhibitor of phosphatase enzymes like CIP [3].

Experimental Design and Troubleshooting

Buffer and Lysis Considerations

For experiments aiming to preserve protein phosphorylation:

- **Avoid EDTA:** Use EDTA-free lysis buffers [3].
- **Choose Alternatives:** HEPES buffer is recommended for cell lysis to maintain vanadate potency [4].
- **Include Protease Inhibitors:** When using crude extracts without EDTA, include a protease inhibitor cocktail to prevent protein degradation [3].

Activation of Sodium Orthovanadate

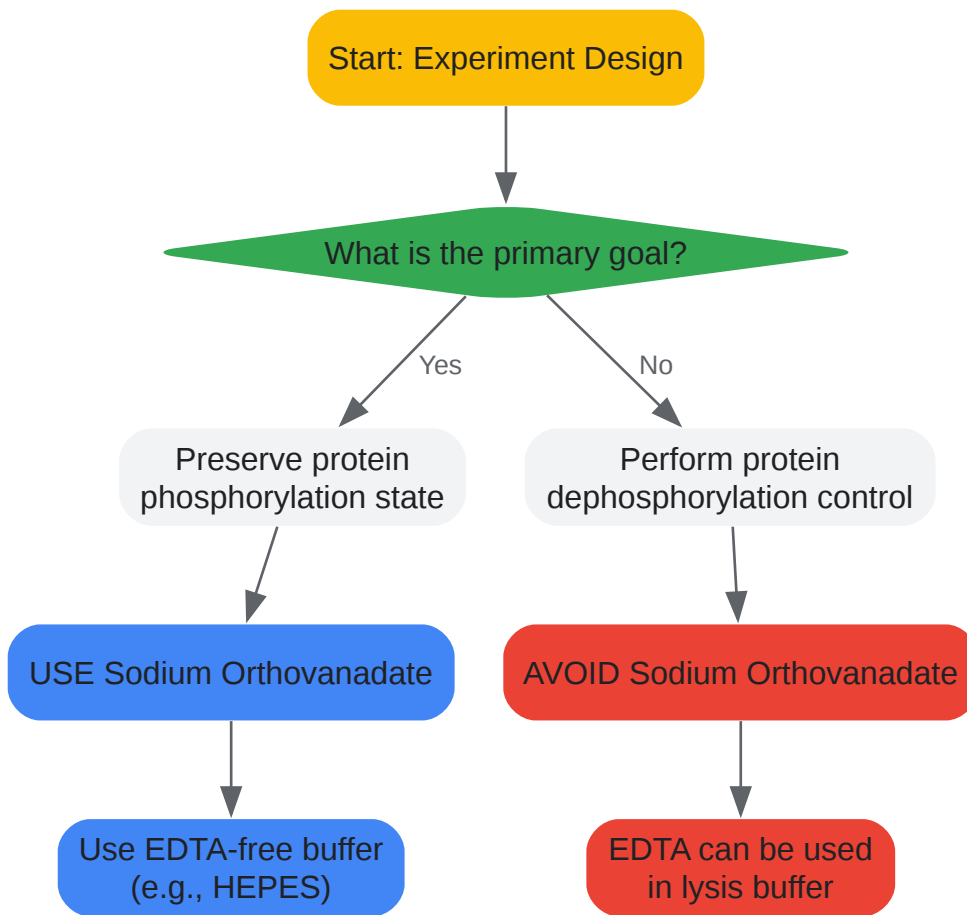
For full effectiveness, **sodium orthovanadate** requires activation through depolymerization [5]. You can purchase pre-activated solutions [4] [2] or activate it yourself by boiling and adjusting the pH to 10 until the solution becomes colorless [5]. The standard working concentration for phosphatase inhibition in cell lysates or culture medium is **1 mM** [4].

Dephosphorylation Control Experiments

When performing dephosphorylation control experiments with a phosphatase like Calf Intestinal Alkaline Phosphatase (CIP), you must avoid **sodium orthovanadate** in your sample preparation. Even 10 mM **sodium orthovanadate** can inhibit 10 units of CIP activity by 90% [3].

Decision Workflow for Experimental Setup

To help plan your experiment, here is a quick guide:



Click to download full resolution via product page

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Sodium Orthovanadate (Vanadate) [neb.com]
2. Sodium Orthovanadate, Activated [sigmaaldrich.com]
3. Protein dephosphorylation protocol | Abcam [abcam.com]
4. SODIUM ORTHOVANADATE, ACTIVATED, 200mM SOLN [fivephoton.com]
5. - Wikipedia Sodium orthovanadate [en.wikipedia.org]

To cite this document: Smolecule. [sodium orthovanadate EDTA compatibility]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b591899#sodium-orthovanadate-edta-compatibility>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States
Phone: (512) 262-9938
Email: info@smolecule.com
Web: www.smolecule.com